

A Comprehensive Technical Guide to the Physicochemical Properties of Pinacyanol Chloride

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Compound of Interest

Compound Name: *Pinacyanol chloride*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of **Pinacyanol chloride**. The information is curated for professionals in research and development, offering quantitative data, experimental methodologies, and visual representations of its chemical structure and analytical workflows.

Core Physicochemical Properties

Pinacyanol chloride, a cyanine dye, possesses distinct properties that are crucial for its application in various scientific fields, including as a histological stain and a sensitizer in photographic emulsions.^[1] A summary of its key physicochemical properties is presented below.

Table 1: General Physicochemical Properties of Pinacyanol Chloride

Property	Value	Source
Chemical Name	(2E)-1-ethyl-2-[(E)-3-(1-ethylquinolin-1-ium-2-yl)prop-2-enylidene]quinoline chloride	[2]
Synonyms	Quinaldine blue, 1,1'-Diethyl-2,2'-carbocyanine chloride	[3]
CAS Number	2768-90-3	[3]
Molecular Formula	C ₂₅ H ₂₅ ClN ₂	[2][3]
Molecular Weight	388.93 g/mol	[3][4]
Appearance	Bright blue-green solid[2]	
Melting Point	270 °C (decomposes)	[4]

Table 2: Solubility Profile of Pinacyanol Chloride

Pinacyanol chloride is generally soluble in polar solvents.[5] However, its solubility in water is limited, and the addition of organic solvents like ethanol can enhance its solubility in aqueous solutions.

Solvent	Solubility	Notes
Water	Soluble[3][6]	Limited solubility; forms a violet-red solution. The use of a 7.5% (v/v) ethanol in water mixture has been reported to increase solubility for experimental studies.
Ethanol	Soluble[6]	Forms a blue solution.
Methanol	Soluble[6]	Generally, substances soluble in water and ethanol are also soluble in methanol.[6]
Chloroform	Soluble	
Non-polar solvents	Limited solubility	[5]

Table 3: Spectral Properties of Pinacyanol Chloride in Ethanol

Parameter	Value	Conditions
λ_{max} (Monomer)	604 nm	In ethanol at 0.001 g/L
ϵ (at 603-609 nm)	$\geq 150,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	In ethanol at 0.001 g/L
λ_{max} (Second Peak)	560 nm	In ethanol at 0.001 g/L
ϵ (at 559-565 nm)	$\geq 65,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	In ethanol at 0.001 g/L

Chemical Structure

The chemical structure of **Pinacyanol chloride** is fundamental to its properties as a cyanine dye.



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Caption: Chemical structure of **Pinacyanol chloride**.

Experimental Protocols

Detailed methodologies for determining key physicochemical properties of **Pinacyanol chloride** are outlined below.

Determination of Melting Point

Objective: To determine the temperature at which **Pinacyanol chloride** transitions from a solid to a liquid state.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **Pinacyanol chloride** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used. The capillary tube is placed in the heating block of the apparatus.
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal melts is recorded as the completion of melting. The range between these two temperatures is the melting point range.
- **Decomposition:** For **Pinacyanol chloride**, the melting point is accompanied by decomposition, which should be noted.

UV-Visible Spectroscopy for Spectral Properties

Objective: To determine the absorption maxima (λ_{max}) and molar extinction coefficient (ϵ) of **Pinacyanol chloride**.

Methodology:

- **Solvent Selection:** Ethanol is a suitable solvent for measuring the spectral properties of the monomeric form of **Pinacyanol chloride**.
- **Solution Preparation:** A stock solution of known concentration (e.g., 0.001 g/L) of **Pinacyanol chloride** in ethanol is prepared. Serial dilutions may be necessary to achieve an absorbance within the linear range of the spectrophotometer (typically 0.1 - 1.0).
- **Instrumentation:** A calibrated UV-Visible spectrophotometer is used. The instrument is blanked using the same solvent (ethanol) in a matched cuvette.
- **Measurement:** The absorbance of the **Pinacyanol chloride** solution is measured over a wavelength range that includes the visible spectrum (e.g., 400-800 nm).
- **Data Analysis:** The wavelength of maximum absorbance (λ_{max}) is identified from the resulting spectrum. The molar extinction coefficient (ϵ) is calculated using the Beer-Lambert law: $A = \epsilon cl$, where A is the absorbance at λ_{max} , c is the molar concentration of the solution, and l is the path length of the cuvette (usually 1 cm).

Analysis of Aggregation by Cryo-Transmission Electron Microscopy (Cryo-TEM)

Objective: To visualize the morphology of **Pinacyanol chloride** aggregates (H- and J-aggregates) in an aqueous environment.

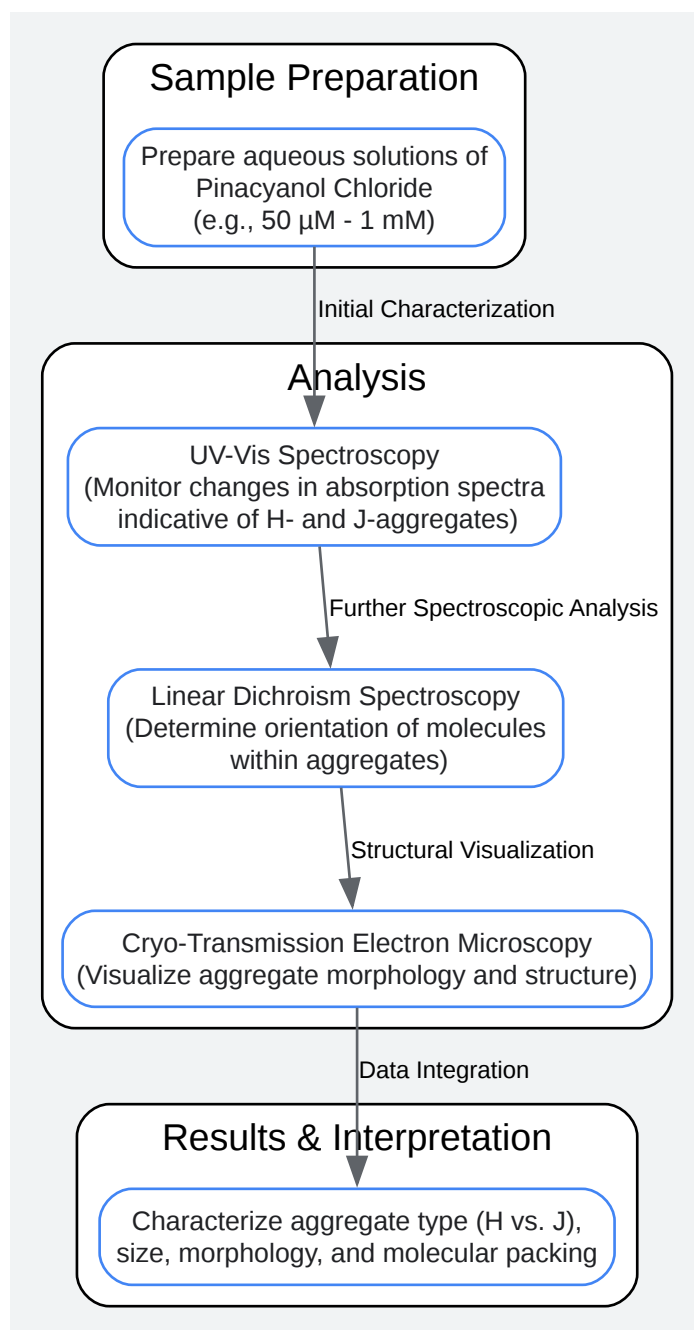
Methodology:

- **Sample Preparation:** An aqueous solution of **Pinacyanol chloride** is prepared at a concentration that promotes aggregation (e.g., 50 μM to 1 mM).
- **Grid Preparation:** A small droplet (e.g., 3-5 μL) of the sample solution is applied to a hydrophilized, perforated carbon-film grid.
- **Vitrification:** The excess liquid is blotted away to create a thin film of the solution, which is then rapidly plunged into a cryogen (e.g., liquid ethane) to vitrify the sample, preserving the native structure of the aggregates.

- **Imaging:** The vitrified sample is transferred to a cryo-transmission electron microscope under cryogenic conditions. Images are acquired at low electron doses to minimize radiation damage to the sample.
- **Data Analysis:** The acquired images are analyzed to determine the morphology, size, and organization of the **Pinacyanol chloride** aggregates.

Experimental Workflow: Aggregation Analysis

The study of **Pinacyanol chloride**'s aggregation in aqueous solutions involves a multi-step process combining spectroscopic and microscopic techniques.



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Caption: Workflow for the analysis of **Pinacyanol chloride** aggregation.

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